

Application of Nitrosulfonazo III in Industrial Water Analysis: A Practical Guide

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Compound of Interest

Compound Name: Nitrosulfonazo III

Cat. No.: B1148275

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Introduction

Note on Reagent Selection: Initial searches for detailed applications of "**Nitrosulfonazo III**" in industrial water analysis did not yield sufficient public-domain information to construct comprehensive application notes. However, a closely related and well-documented metallochromic indicator, Arsenazo III, is widely used for similar purposes, particularly for the spectrophotometric determination of calcium. This document, therefore, provides detailed application notes and protocols for the use of Arsenazo III in industrial water analysis as a practical and effective alternative. The principles and procedures described herein are likely analogous to those that would be employed for **Nitrosulfonazo III**.

The accurate determination of ionic species in industrial water is critical for process control, environmental compliance, and infrastructure integrity. This application note details the use of the Arsenazo III method for the rapid and sensitive spectrophotometric determination of calcium in various industrial water sources, including cooling tower water, boiler feedwater, and process effluent.

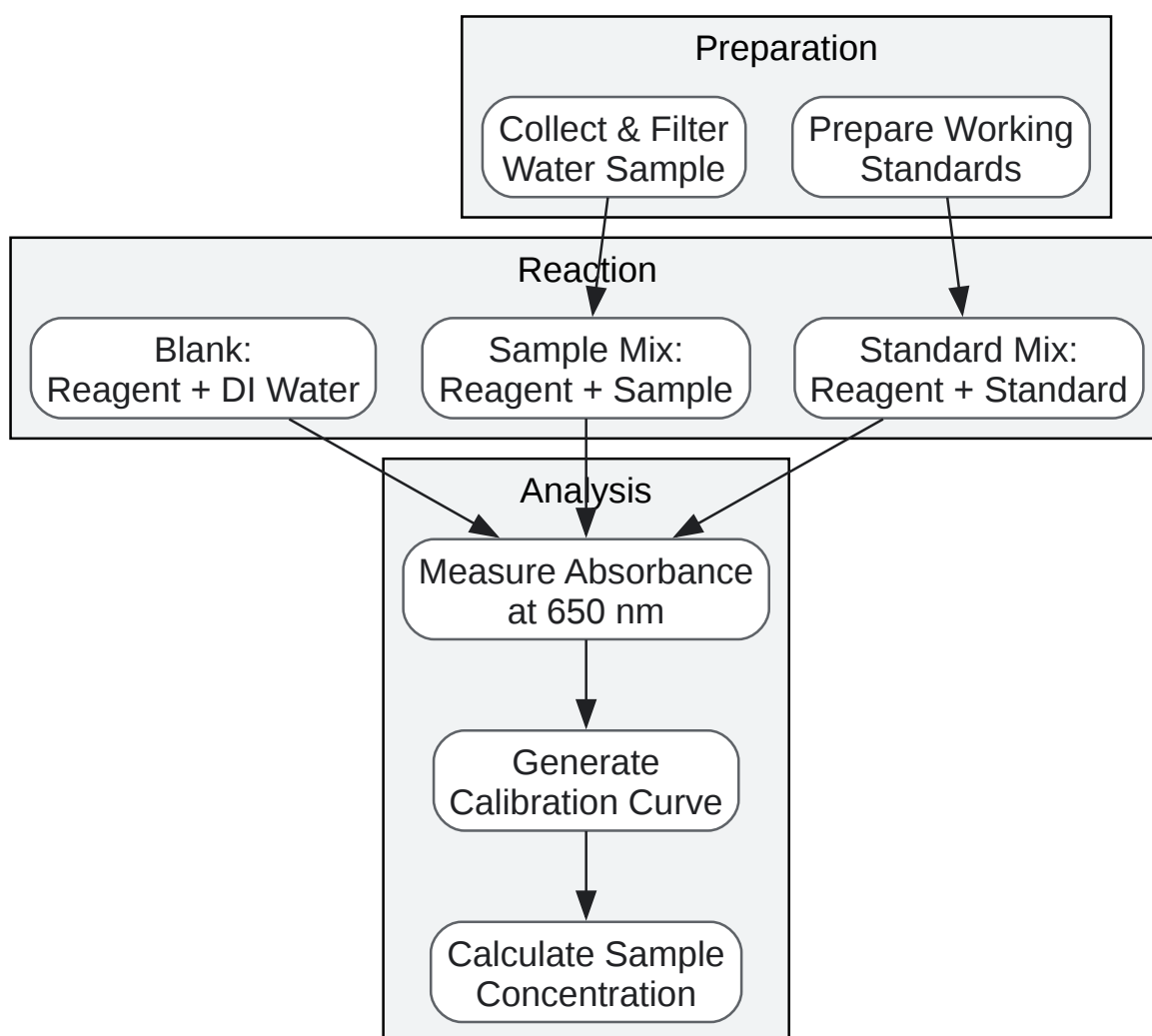
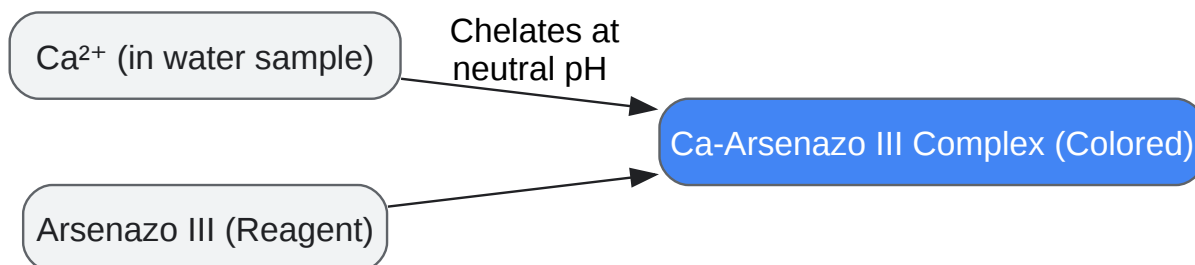
Principle of the Method

The Arsenazo III method is a colorimetric technique for the determination of calcium. In a neutral or slightly acidic medium, Arsenazo III forms a stable, colored complex with calcium ions. The intensity of the resulting blue-purple complex is directly proportional to the calcium concentration in the sample and is measured spectrophotometrically at a wavelength of

approximately 650 nm. The reaction is fast, highly sensitive, and can be adapted for both manual and automated analysis.

Reaction Pathway

The fundamental reaction involves the chelation of calcium ions by the Arsenazo III molecule.



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